

The In Vivo Activity of PD-168077 Maleate: A Technical Guide

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Compound of Interest

Compound Name: PD-168077 maleate

Cat. No.: B1662247

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PD-168077 maleate is a potent and selective dopamine D4 receptor agonist.^[1] This technical guide provides a comprehensive overview of its in vivo activity, drawing from available preclinical research. The document summarizes key findings in a structured format, details experimental methodologies, and visualizes the underlying biological pathways.

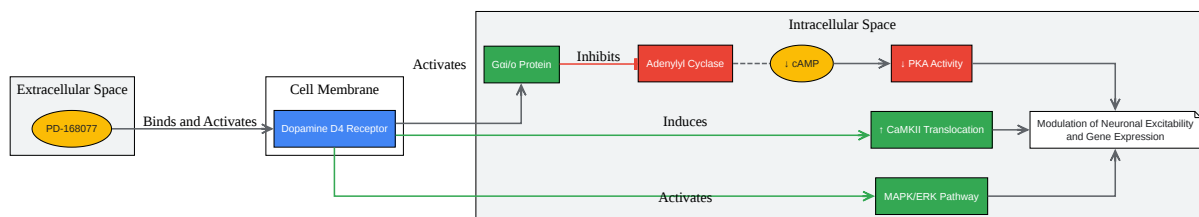
Core Compound Information

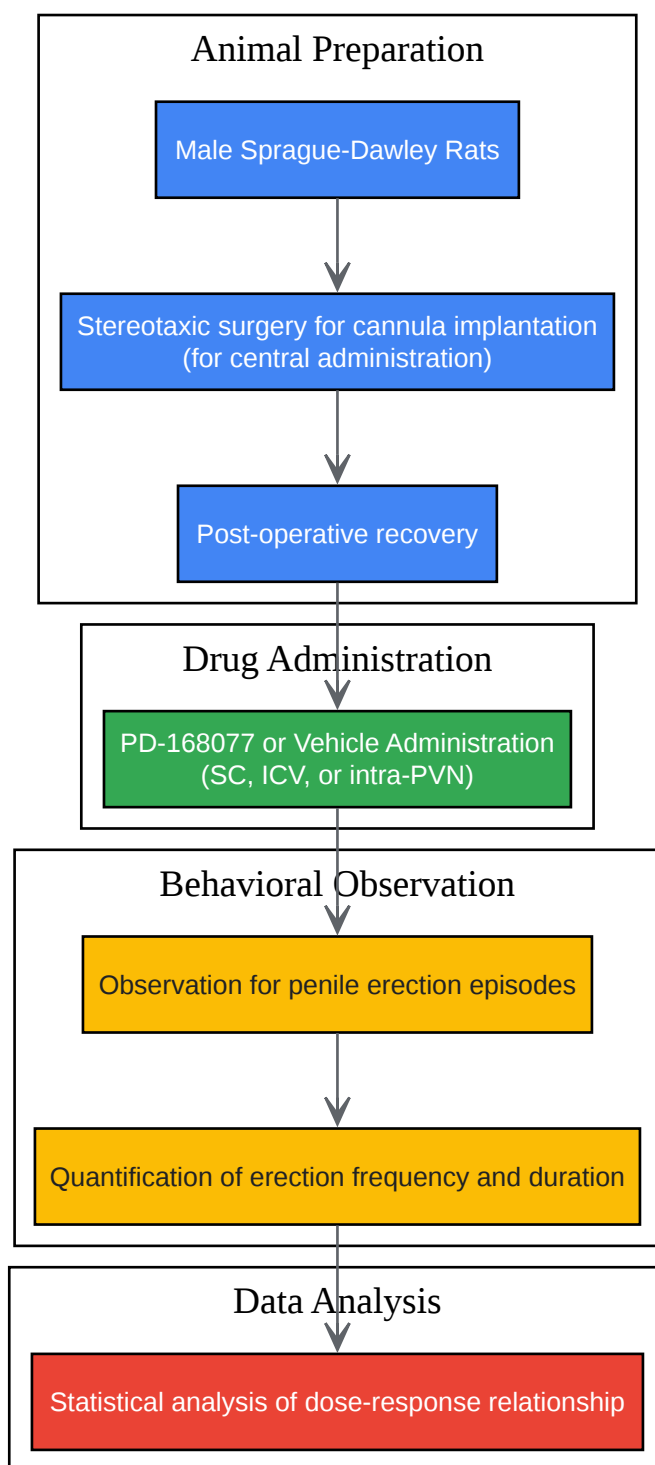
Property	Value	Source
Chemical Name	N-[[4-(2-Cyanophenyl)-1-piperazinyl]methyl]-3-methylbenzamide maleate	[1]
Molecular Formula	C20H22N4O · C4H4O4	[1]
Molecular Weight	450.49	[1]
CAS Number	630117-19-0	[1]
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO	[1]
Storage	Store at -20°C	[1]

Mechanism of Action

PD-168077 is a high-affinity agonist for the dopamine D4 receptor, with a K_i of 8.7 nM.[1][2] It exhibits significant selectivity, with over 400-fold selectivity for the D4 receptor compared to the D2 receptor and over 300-fold selectivity compared to the D3 subtype.[1] As a D2-like receptor, the D4 receptor is primarily coupled to the G*ai/o* protein.[3] Activation of this G-protein inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[4] This initiates a cascade of downstream signaling events.

Signaling Pathway of PD-168077 at the D4 Receptor







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References

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